

A-Technical-Guide-to-H-DL-Val-OMe.HCl-for-Research-Applications

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Compound of Interest

Compound Name: *H-DL-Val-OMe.HCl*

Cat. No.: *B104609*

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An In-depth-Technical Guide for Researchers, Scientists, and Drug Development Professionals

H-DL-Valine-methyl ester hydrochloride (**H-DL-Val-OMe.HCl**) is the hydrochloride salt of the methyl ester of DL-Valine. It is a derivative of the essential amino acid valine and finds utility as a building block in organic synthesis, particularly in peptide chemistry and the development of novel pharmaceutical compounds. This guide provides an overview of its properties, commercial suppliers for research-grade material, and relevant technical information.

Physicochemical Properties

H-DL-Val-OMe.HCl is a white to off-white crystalline powder. As a racemic mixture, it contains equal amounts of the D- and L-enantiomers. The presence of the methyl ester group increases the hydrophobicity of the valine side chain, while the hydrochloride salt form enhances its solubility in aqueous solutions.

Property	Value
Molecular Formula	C ₆ H ₁₄ ClNO ₂
Molecular Weight	167.63 g/mol
CAS Number	13515-97-4
Appearance	White to off-white crystalline powder
Purity	Typically ≥98% (research grade)

Commercial Suppliers of Research-Grade H-DL-Val-OMe.HCl

A number of chemical suppliers provide **H-DL-Val-OMe.HCl** for research and development purposes. The available quantities and purity levels may vary between suppliers. It is recommended to request a certificate of analysis for lot-specific data.

Supplier	Purity	Available Quantities
MedChemExpress	>98%	100 mg, 250 mg, 500 mg, 1 g, 5 g
Thermo Scientific Chemicals	99%	5 g
TCI America™ (via Fisher Scientific)	>98.0%	Varies
CP Lab Safety	min 98%	100 g
Chem-Impex	Varies	Inquire for details
Bachem	Varies	25 g, 100 g
BioCrick	>98%	5 mg, 10 mg, 20 mg, 50 mg, 100 mg, 200 mg, 500 mg, 1000 mg
Benchchem	Varies	Inquire for details
BLD Pharm	Varies	Inquire for details
Aapptec	Varies	Inquire for details
Otto Chemie Pvt. Ltd.	99%	Inquire for details

Applications in Research and Development

H-DL-Val-OMe.HCl serves as a versatile building block and intermediate in various research and development applications:

- **Peptide Synthesis:** It is utilized as a precursor for the incorporation of valine residues into peptide chains. The methyl ester protecting group for the carboxylic acid allows for selective coupling reactions at the amino group.
- **Pharmaceutical Development:** This compound can be a starting material in the synthesis of more complex molecules with potential therapeutic applications.^[1] Amino acid derivatives are explored for their potential to enhance drug efficacy.^[1]
- **Biochemical Research:** It can be used in studies related to protein synthesis, metabolism, and amino acid transport mechanisms.^[1]

Experimental Protocols

While specific experimental protocols are highly dependent on the research context, a general procedure for the use of **H-DL-Val-OMe.HCl** in peptide synthesis is outlined below.

General Protocol for Peptide Coupling using **H-DL-Val-OMe.HCl**

Objective: To couple a protected amino acid to the free amino group of **H-DL-Val-OMe.HCl**.

Materials:

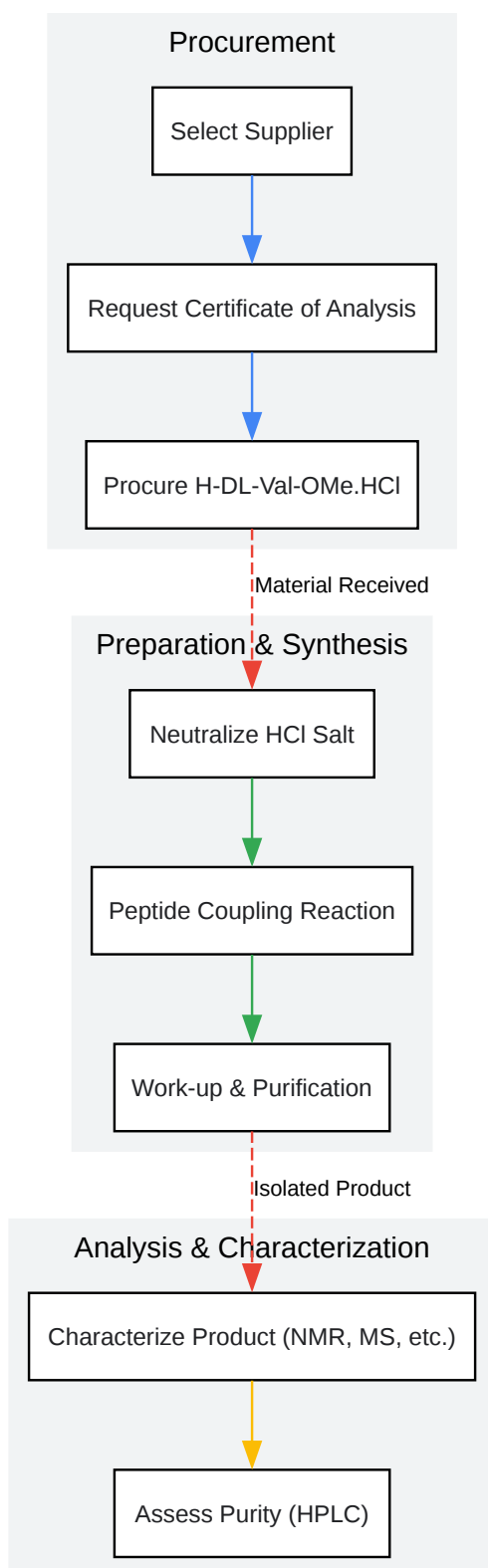
- **H-DL-Val-OMe.HCl**
- N-protected amino acid (e.g., Boc-Xxx-OH or Fmoc-Xxx-OH)
- Coupling reagent (e.g., DCC, HBTU, or HATU)
- Base (e.g., DIEA or NMM)
- Anhydrous solvent (e.g., DMF or DCM)
- Reaction vessel and magnetic stirrer
- Thin-layer chromatography (TLC) supplies for reaction monitoring

Procedure:

- **Neutralization:** Dissolve **H-DL-Val-OMe.HCl** in the chosen anhydrous solvent. Add one equivalent of a non-nucleophilic base, such as DIEA or NMM, to neutralize the hydrochloride and liberate the free amine. Stir the mixture at room temperature for a short period.
- **Activation:** In a separate vessel, dissolve the N-protected amino acid and the coupling reagent in the anhydrous solvent. Allow the mixture to react for a few minutes to form the activated ester.
- **Coupling:** Add the activated N-protected amino acid solution to the solution containing the free amine of DL-Valine methyl ester.
- **Reaction Monitoring:** Monitor the progress of the reaction by TLC.
- **Work-up and Purification:** Once the reaction is complete, quench the reaction and perform an appropriate aqueous work-up to remove byproducts and unreacted starting materials. The resulting dipeptide can then be purified by column chromatography or recrystallization.

Logical Workflow for Utilizing H-DL-Val-OMe.HCl in Research

The following diagram illustrates a typical workflow for incorporating **H-DL-Val-OMe.HCl** into a research project, from procurement to its application in synthesis.



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Caption: A logical workflow for the procurement and use of **H-DL-Val-OMe.HCl**.

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References

- 1. chemimpex.com [chemimpex.com]
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